

Flutolanil Solubility: A Technical Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Flutolanil*

Cat. No.: *B150245*

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An In-depth Guide to the Solubility of **Flutolanil** in Common Laboratory Solvents for Researchers, Scientists, and Drug Development Professionals.

Introduction

Flutolanil (CAS No. 66332-96-5) is a systemic benzanilide fungicide widely utilized for its efficacy against a range of pathogens, particularly those caused by Rhizoctonia species. Its mode of action involves the inhibition of succinate dehydrogenase (Complex II) in the mitochondrial respiratory chain, disrupting fungal cellular respiration and energy production.^[1]^[2]^[3] For researchers working on novel formulations, conducting toxicological studies, or investigating its biochemical mechanisms, a thorough understanding of **flutolanil**'s solubility in various laboratory solvents is paramount. This technical guide provides a consolidated overview of its solubility profile, detailed experimental protocols for solubility determination, and a visualization of its molecular mode of action.

Quantitative Solubility Data

The solubility of **flutolanil** varies significantly across different solvents, a critical consideration for preparing stock solutions and designing experiments. While sparingly soluble in aqueous solutions, it demonstrates much higher solubility in several organic solvents. The data compiled from various technical sources is summarized below.

Solvent	Solubility	Temperature (°C)	Notes
Water	8.01 mg/L	20	Low aqueous solubility.[3]
Acetone	~606 g/L	20	High solubility. Note: A conflicting value of 0.6062 mg/L has been reported, which is likely erroneous.[4]
Dimethyl Sulfoxide (DMSO)	≥100 mg/mL	Not Specified	Very high solubility, may require sonication.[2][5][6]
Dimethylformamide (DMF)	~30 mg/mL	Not Specified	High solubility.[5][6]
Ethanol	~10 mg/mL	Not Specified	Moderate solubility.[5][6]
Methanol	Slightly Soluble	Not Specified	A standard solution of 100 µg/mL has been noted, confirming solubility to at least this level.[7]
Chloroform	Slightly Soluble	Not Specified	Qualitative data indicates some degree of solubility.[7]
Dichloromethane	0.3776 mg/L	20	Reported value is unexpectedly low and should be treated with caution.[1]
Ethyl Acetate	0.3647 mg/L	20	Reported value is unexpectedly low and should be treated with caution.[1]

n-Hexane	0.000395 mg/L	20	Very low solubility, effectively insoluble. [1]
Toluene	0.0354 mg/L	20	Very low solubility. [1]
DMSO:PBS (pH 7.2) (1:3)	~0.25 mg/mL	Not Specified	Solubility in a mixed aqueous buffer system. [5] [6]

Experimental Protocol: Solubility Determination (Flask Method)

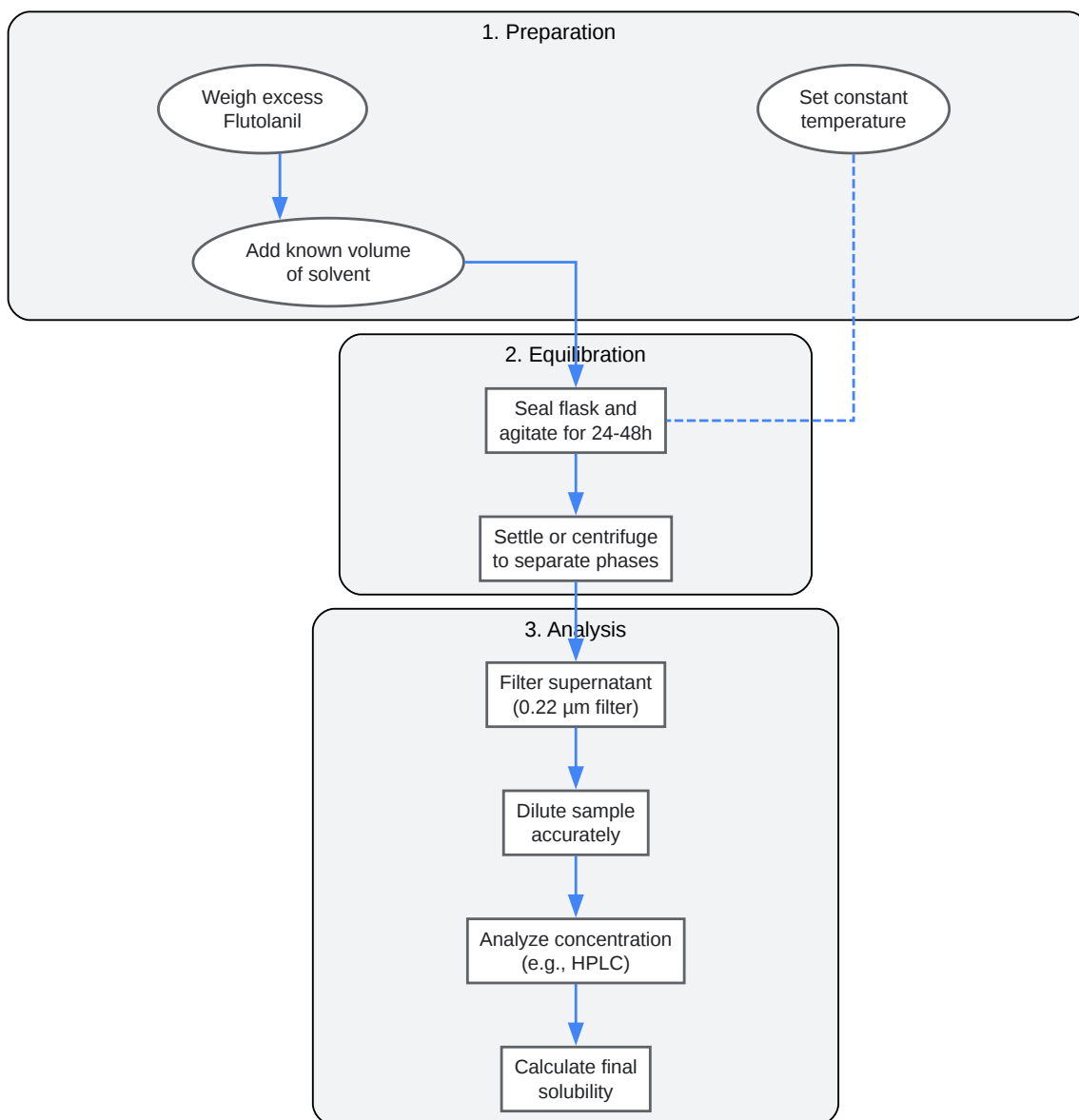
For determining the solubility of compounds like **flutolanil**, which exhibit moderate to high solubility in organic solvents, the "Flask Method" is a reliable and widely accepted technique. This protocol outlines the necessary steps to ascertain the saturation concentration of **flutolanil** in a given solvent at a controlled temperature.

1. Materials and Equipment:

- **Flutolanil** (crystalline solid, ≥98% purity)
- Solvent of choice (analytical grade)
- Analytical balance
- Temperature-controlled orbital shaker or water bath
- Glass flasks with airtight stoppers (e.g., screw-cap Erlenmeyer flasks)
- Centrifuge capable of holding the flasks or centrifuge tubes
- Syringe filters (e.g., 0.22 µm PTFE) and syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument.

2. Procedure:

- **Preparation:** Set the orbital shaker or water bath to the desired constant temperature (e.g., 20°C). Allow it to equilibrate.
- **Addition of Solute and Solvent:** Add an excess amount of crystalline **flutolanil** to a flask. The excess is crucial to ensure that a saturated solution is achieved. Record the approximate mass added.
- **Equilibration:** Add a known volume of the selected solvent to the flask. Securely stopper the flask to prevent solvent evaporation.
- **Agitation:** Place the flask in the temperature-controlled shaker and agitate at a constant speed. The agitation time required to reach equilibrium can vary; 24 to 48 hours is typical. Preliminary tests may be needed to determine the optimal equilibration time.
- **Phase Separation:** After equilibration, allow the flask to rest in the temperature-controlled environment for several hours to let undissolved solid settle. For finer suspensions, centrifuge the solution at a moderate speed to pellet the excess solid.
- **Sample Collection:** Carefully withdraw a clear aliquot of the supernatant using a syringe. Avoid disturbing the undissolved solid.
- **Filtration:** Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining microscopic particles.
- **Dilution and Analysis:** Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration that falls within the linear range of the analytical instrument (e.g., HPLC).
- **Quantification:** Analyze the diluted sample using a pre-calibrated HPLC method to determine the precise concentration of **flutolanil**.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in g/L or mg/mL.

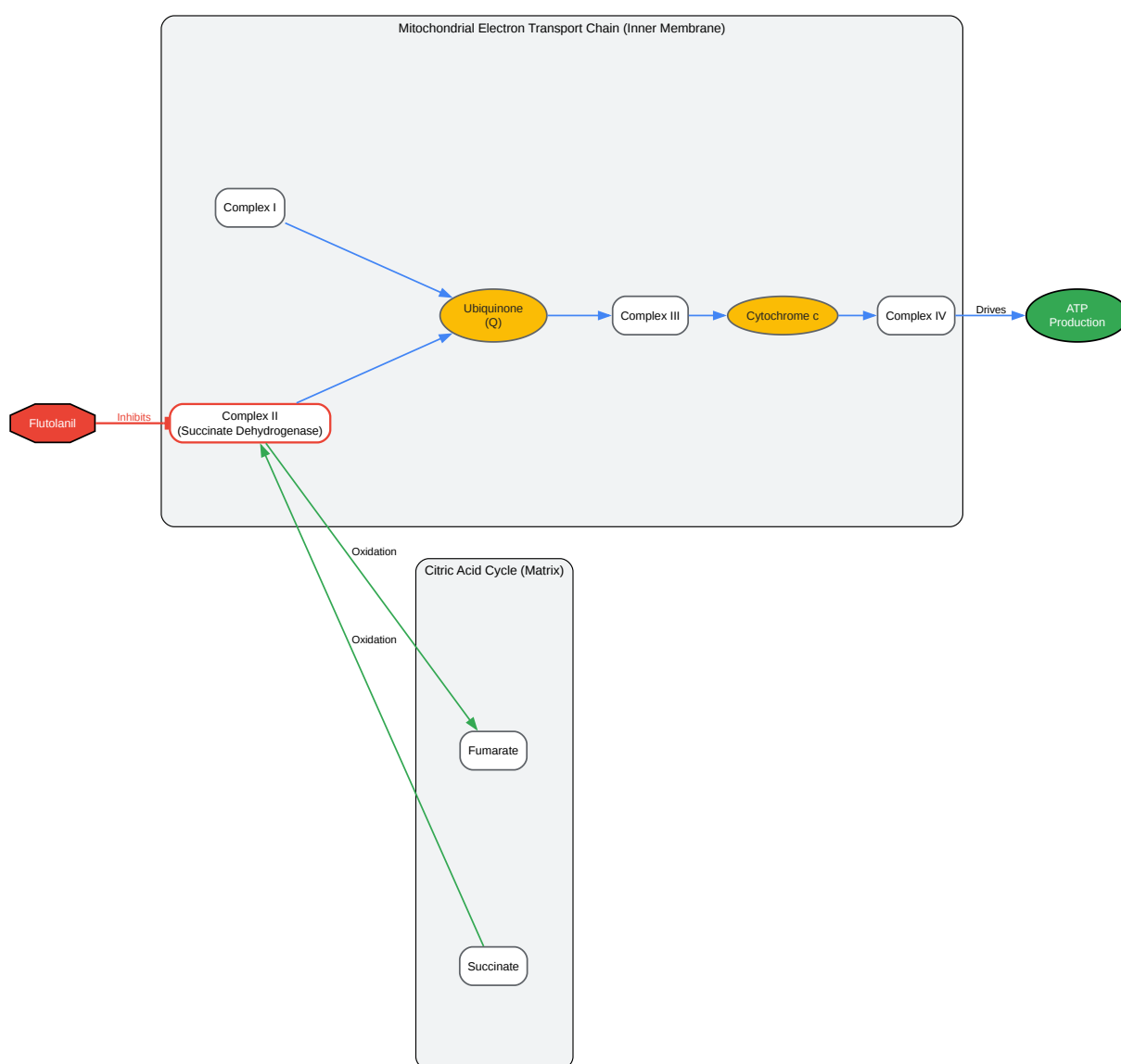


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Caption: Workflow for determining **flutolanil** solubility via the Flask Method.

Mechanism of Action: Inhibition of Succinate Dehydrogenase

Flutolanil's fungicidal activity stems from its role as a Succinate Dehydrogenase Inhibitor (SDHI). It specifically targets Complex II of the mitochondrial electron transport chain, a critical enzyme that functions in both the citric acid cycle and cellular respiration. By binding to Complex II, **flutolanil** blocks the oxidation of succinate to fumarate, thereby halting the transfer of electrons to ubiquinone. This disruption effectively shuts down ATP production, leading to the death of the fungal cell.



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Caption: Flutolanil inhibits Complex II, blocking electron flow from succinate.

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